

Acridine Orange Staining for Flow Cytometry: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Acridine Orange hemi(zinc chloride) salt*

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Introduction

Acridine Orange (AO) is a cell-permeable, nucleic acid-selective fluorescent dye that is widely used in flow cytometry for the analysis of cellular physiology, including cell cycle status and apoptosis.[1][2] Due to its metachromatic properties, AO exhibits different fluorescence emission spectra depending on its interaction with cellular components, primarily nucleic acids.[3][4] When AO intercalates into double-stranded DNA (dsDNA), it emits green fluorescence.[5][6] Conversely, when it binds to single-stranded DNA (ssDNA) or RNA through electrostatic interactions, it emits red or orange fluorescence.[5][6] This differential staining allows for the simultaneous quantification of DNA and RNA content within a cell population, providing valuable insights into different biological processes. Additionally, as a cationic dye, AO can accumulate in acidic organelles like lysosomes, where it emits orange light under low pH conditions.[2][6]

This document provides detailed protocols for the use of Acridine Orange in flow cytometry for the analysis of cell viability, cell cycle, and apoptosis.

Principle of Acridine Orange Staining

Acridine Orange is a versatile dye that can differentiate between different types of nucleic acids based on their conformation.

- **Binding to dsDNA:** In its monomeric form, AO intercalates into the double helix of DNA, resulting in a green fluorescence emission with a maximum at approximately 525 nm when excited by a 488 nm laser.[\[1\]](#)
- **Binding to ssDNA and RNA:** At higher concentrations or when binding to single-stranded nucleic acids, AO molecules aggregate, leading to a shift in the fluorescence emission to red, with a maximum around 650 nm.[\[2\]](#)
- **Apoptosis Detection:** During apoptosis, cell membranes undergo changes, and chromatin condensation and DNA fragmentation occur. This can lead to a decrease in green fluorescence and an increase in red/orange fluorescence as AO binds to the increased amount of single-stranded DNA and RNA.[\[5\]](#)[\[7\]](#)
- **Cell Cycle Analysis:** The RNA content of a cell is generally higher in actively cycling cells (G1, S, G2, M phases) compared to quiescent cells (G0). This allows for the discrimination of G0 from G1 phase cells, a capability not offered by all DNA content dyes.[\[5\]](#)

Data Presentation

The following tables summarize the key quantitative data for Acridine Orange staining protocols in flow cytometry.

Table 1: Reagent Preparation

Reagent	Stock Concentration	Working Concentration	Solvent/Buffer	Storage
Acridine Orange	2 mg/mL[8]	20 µg/mL[5][8]	Distilled Water (dH ₂ O)[8]	Refrigerated, protected from light[8]
Citric Acid (0.1M)	2.1 g / 100 mL[8]	-	dH ₂ O[8]	Room Temperature
Dibasic Sodium Phosphate (0.2M)	2.84 g / 100 mL[8]	-	dH ₂ O[8]	Room Temperature
Stock Buffer #1 (pH ~3.5)	See Protocol[8]	-	dH ₂ O[8]	Refrigerated
Stock Buffer #2 (pH ~3.8)	See Protocol	-	dH ₂ O	Refrigerated

Table 2: Staining Parameters

Parameter	Viable Cell/Apoptosis Analysis	Cell Cycle Analysis
Cell Concentration	1 x 10 ⁵ - 1 x 10 ⁶ cells/mL[2][5]	1 x 10 ⁵ - 1 x 10 ⁶ cells/mL[8]
AO Working Concentration	0.5 - 5 µM	20 µg/mL[8]
Incubation Time	15 - 30 minutes	1 minute[8]
Incubation Temperature	37°C	Room Temperature[5]

Table 3: Flow Cytometry Settings

Parameter	Wavelength
Excitation Laser	488 nm[5]
Green Fluorescence Emission	~530 nm (e.g., 530/30 BP filter)[2][5]
Red Fluorescence Emission	>600 nm (e.g., 650 LP filter)[2][5]

Experimental Protocols

Protocol 1: General Staining for Cell Viability and Apoptosis

This protocol allows for the differentiation of live, apoptotic, and necrotic cells.

Materials:

- Acridine Orange (AO) Stock Solution (1 mM)
- Phosphate Buffered Saline (PBS)
- Cell culture medium
- 1.5 mL microcentrifuge tubes
- Flow cytometer with a 488 nm laser

Procedure:

- Harvest 1×10^5 to 1×10^6 cells and centrifuge at $200 \times g$ for 5 minutes.
- Resuspend the cell pellet in 100 μ L of PBS or cell culture media.
- Prepare the AO staining solution by diluting the 1 mM stock solution to a final concentration of 0.5 - 5 μ M in cell culture media.
- Add 0.5 mL of the AO staining solution to the cell suspension.
- Incubate for 15-30 minutes at 37°C, protected from light.

- Analyze the cells immediately on a flow cytometer.

Data Analysis:

- Live cells: High green fluorescence and low red fluorescence.[\[5\]](#)
- Early apoptotic cells: Decreased green fluorescence and increased red/orange fluorescence.
[\[5\]](#)
- Late apoptotic/necrotic cells: Low green and high red fluorescence. For more definitive results, co-staining with a non-permeant dye like Ethidium Bromide (EB) or Propidium Iodide (PI) can be used, where necrotic cells will show high red fluorescence from the co-stain.[\[5\]](#)[\[7\]](#)

Protocol 2: Cell Cycle Analysis

This protocol is designed to differentiate cell cycle phases, including the discrimination of G0 from G1 phase.

Materials:

- Stock Buffer #1 (for 100 mL):[\[8\]](#)
 - 100 μ L Triton X-100 (0.1%)
 - 6.85 g Sucrose (0.2 M)
 - 3.58 mg Disodium EDTA (10^{-4} M)
 - 50 mL pH 3.0 Citrate-Phosphate buffer (see below)
 - Adjust to 100 mL with dH₂O. Final pH should be ~3.5.
- Stock Buffer #2 (for 100 mL):[\[8\]](#)
 - 0.58 g NaCl (0.1 M)
 - 14.25 mL pH 3.8 Citrate-Phosphate buffer (see below)
 - Adjust to 100 mL with dH₂O.

- Citrate-Phosphate Buffers:[8]
 - Solution X (0.1 M Citric Acid): 2.1 g citric acid monohydrate in 100 mL dH₂O.
 - Solution Y (0.2 M Dibasic Sodium Phosphate): 2.84 g anhydrous, dibasic sodium phosphate in 100 mL dH₂O.
 - pH 3.0 buffer: 79.45 mL of X + 20.55 mL of Y.
 - pH 3.8 buffer: 64.5 mL of X + 35.5 mL of Y.
- Acridine Orange (AO) Stock Solution: 2 mg/mL in dH₂O.[8]
- AO Staining Solution (prepare fresh): 0.1 mL AO stock solution + 9.9 mL Stock Buffer #2 (final concentration 20 µg/mL).[8]

Procedure:

- Harvest 1×10^5 to 1×10^6 cells in 100 µL of media.[8]
- Add 0.5 mL of Stock Buffer #1 to the cell suspension.[8]
- Incubate for 1 minute at room temperature.[8]
- Add 0.5 mL of the freshly prepared AO Staining Solution.[8]
- Run the sample immediately on a flow cytometer.[8]

Data Analysis:

- A bivariate dot plot of green fluorescence (DNA content) versus red fluorescence (RNA content) is generated.
- G0 cells: Low red and 2N green fluorescence.
- G1 cells: Higher red fluorescence than G0 and 2N green fluorescence.
- S phase cells: Intermediate red fluorescence and >2N but <4N green fluorescence.

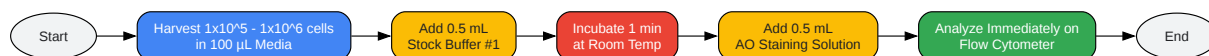
- G2/M cells: High red fluorescence and 4N green fluorescence.

Visualizations



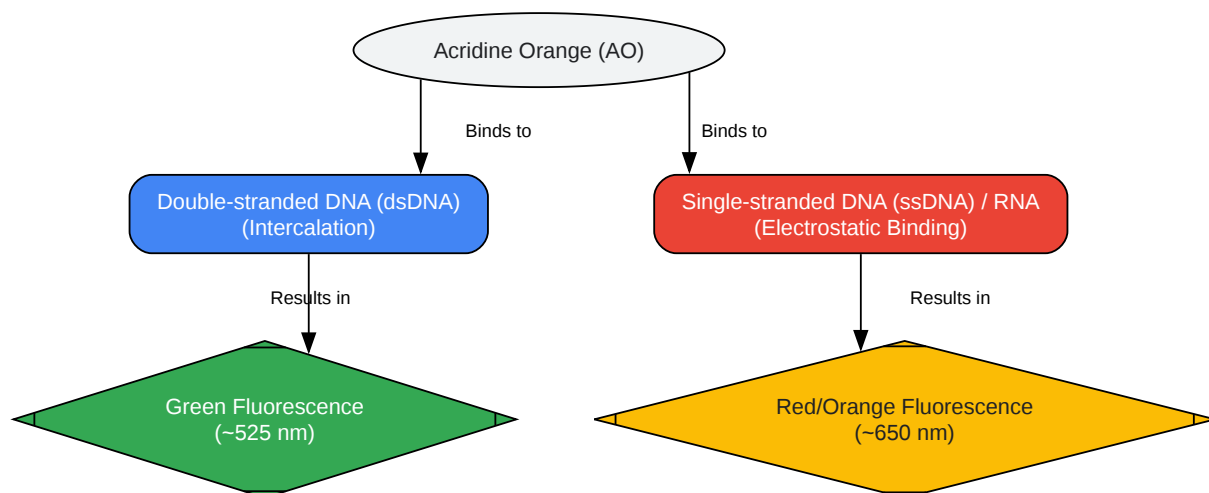
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Caption: Workflow for AO Staining for Viability and Apoptosis.



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Caption: Workflow for AO Staining for Cell Cycle Analysis.



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Caption: Principle of Differential Staining by Acridine Orange.

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